Technical Guide: (2R,4S)-Hydroxy Itraconazole-d5

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*(2R,4S)-Hydroxy Itraconazole-d5*	
Cat. No.:	*B1673955*	*Get Quote*

CAS Number: 1217524-77-0

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(2R,4S)-Hydroxy Itraconazole-d5**, a deuterated internal standard essential for the accurate quantification of hydroxy itraconazole, the active major metabolite of the antifungal agent itraconazole. This document outlines its chemical properties, provides detailed experimental protocols for its use in bioanalytical methods, summarizes key pharmacokinetic data of hydroxy itraconazole, and illustrates the metabolic pathway of its parent compound.

Core Compound Information

(2R,4S)-Hydroxy Itraconazole-d5 is a stable, isotopically labeled form of (2R,4S)-Hydroxy Itraconazole. The incorporation of five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use minimizes variability arising from sample preparation and matrix effects, ensuring high accuracy and precision in pharmacokinetic and therapeutic drug monitoring studies.

© 2025 BenchChem. All rights reserved.

Property	Value
CAS Number	1217524-77-0
Chemical Formula	$C_{35}H_{33}D_5Cl_2N_8O_5$
Molecular Weight	726.66 g/mol
Appearance	White to off-white solid
Primary Application	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS

Experimental Protocols: Quantification of Hydroxy Itraconazole

The following protocols are synthesized from validated methods for the quantification of hydroxy itraconazole in human plasma using **(2R,4S)-Hydroxy Itraconazole-d5** as an internal standard.

Sample Preparation: Protein Precipitation

This method is rapid and suitable for high-throughput analysis.

- Spiking: To 100 µL of human plasma sample, add a known concentration of **(2R,4S)-Hydroxy Itraconazole-d5** solution.
- Precipitation: Add 300 µL of acetonitrile containing an optimized acid composition (e.g., 1% formic acid) to precipitate plasma proteins.
- Vortexing: Vortex the mixture vigorously for 1 minute to ensure complete protein precipitation.
- Centrifugation: Centrifuge the samples at 10,000 x g for 10 minutes.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.[1][2][3]

© 2025 BenchChem. All rights reserved.

Sample Preparation: Solid-Phase Extraction (SPE)

SPE offers cleaner extracts, reducing matrix effects and improving sensitivity.

- Conditioning: Condition a C18 SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Loading: Load the plasma sample, previously spiked with **(2R,4S)-Hydroxy Itraconazole-d5**, onto the conditioned cartridge.
- Washing: Wash the cartridge with 1 mL of a weak organic solvent (e.g., 5% methanol in water) to remove interferences.
- Elution: Elute the analyte and internal standard with 1 mL of a strong organic solvent (e.g., acetonitrile or methanol).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen and reconstitute the residue in a suitable mobile phase for injection.[4]

LC-MS/MS Analytical Method

The following are typical parameters for the chromatographic separation and mass spectrometric detection.

© 2025 BenchChem. All rights reserved.

Parameter	Typical Value
LC Column	C18 reverse-phase column (e.g., 100 x 2 mm, 5 µm)[5]
Mobile Phase A	Water with 0.1% formic acid or 10 mM ammonium acetate[6]
Mobile Phase B	Acetonitrile or Methanol with 0.1% formic acid
Gradient	Isocratic or gradient elution, optimized for separation
Flow Rate	0.2 - 0.5 mL/min
Injection Volume	5 - 20 µL
Ionization Mode	Positive Electrospray Ionization (ESI+)[2][6]
MS/MS Transition (Hydroxy Itraconazole)	Q1: m/z 721 -> Q3: m/z 408[7]
MS/MS Transition ((2R,4S)-Hydroxy Itraconazole-d5)	Q1: m/z 726 -> Q3: m/z 413 (projected)

Note: The exact m/z transition for the d5 internal standard may vary slightly based on the specific fragmentation pattern.

Quantitative Data: Pharmacokinetics of Hydroxy Itraconazole

The following tables summarize key pharmacokinetic parameters of hydroxy itraconazole in human plasma from various clinical studies. These values can vary depending on the itraconazole formulation, dosage, and patient population.

Table 1: Single Dose Pharmacokinetic Parameters of Hydroxy Itraconazole in Healthy Subjects[8]

© 2025 BenchChem. All rights reserved.

Dose of Itraconazole (NCF)	Cmax (µg/L)	Tmax (h)	$AUC_{0-\infty}$ (µg·h/L)	t½ (h)
100 mg	1030	1.0	16800	25.4
200 mg	2250	1.0	44600	33.1
300 mg	3440	1.0	79800	44.8

NCF: NanoCrystal Formulation

Table 2: Steady-State Pharmacokinetic Parameters of Hydroxy Itraconazole in Healthy Subjects (200 mg Itraconazole b.i.d.)[9]

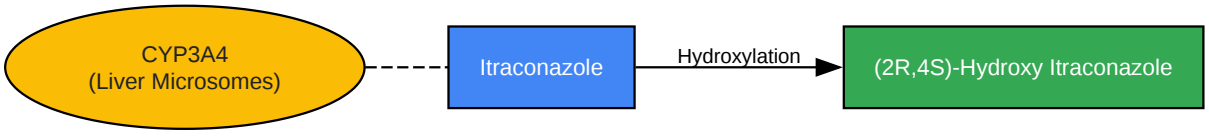
Parameter	Plasma	Epithelial Lining Fluid (ELF)	Alveolar Cells (AC)
Cmax (µg/mL)	3.3 ± 1.0	1.0 ± 0.9	6.6 ± 3.1
Cmin (µg/mL)	2.0 ± 0.5	0.6 ± 0.2	4.3 ± 0.9
AUC_{0-24} (µg·h/mL)	60.2	18.9	134
t½ (h)	37.2	-	45.6

Values are presented as mean ± standard deviation.

Mandatory Visualizations

Itraconazole Metabolism to Hydroxy Itraconazole

The primary metabolic pathway for the formation of hydroxy itraconazole from itraconazole is through hydroxylation, a reaction catalyzed by the cytochrome P450 enzyme, specifically CYP3A4.[10][11]



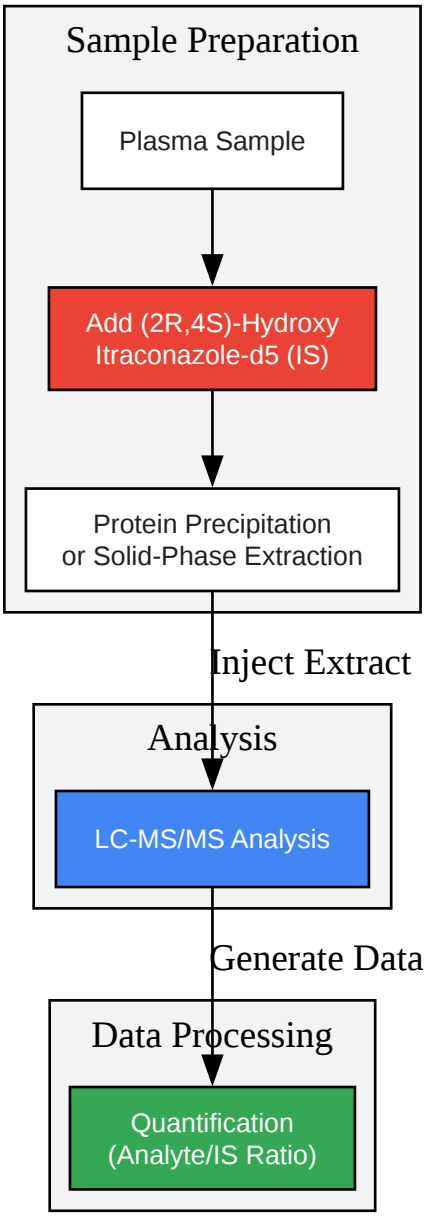
© 2025 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Metabolic conversion of Itraconazole to Hydroxy Itraconazole.

Analytical Workflow for Quantification

The general workflow for the quantification of hydroxy itraconazole in a biological matrix using **(2R,4S)-Hydroxy Itraconazole-d5** involves several key steps from sample collection to data analysis.



© 2025 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Workflow for Hydroxy Itraconazole quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Validation of a method for itraconazole and major metabolite hydroxyitraconazole for LC-MS/MS analysis with application in a formulation clinical study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. High-Speed Analysis of Itraconazole in Plasma Using Triple Quadrupole LC/MS/MS (LCMS-8050) : SHIMADZU (Shimadzu Corporation) [shimadzu.com]
- 3. Validation of a method for itraconazole and major metabolite hydroxyitraconazole for LC-MS/MS analysis with application in a formulation clinical study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Sensitive and selective quantification of total and free itraconazole and hydroxyitraconazole in human plasma using ultra-performance liquid chromatography coupled to tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Simultaneous determination of itraconazole and hydroxyitraconazole in human plasma by liquid chromatography-isotope dilution tandem mass spectrometry method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Liquid chromatographic-mass spectrometric determination of itraconazole and its major metabolite, hydroxyitraconazole, in dog plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. epub.ub.uni-muenchen.de [epub.ub.uni-muenchen.de]
- 8. Pharmacokinetics of Itraconazole and Hydroxyitraconazole in Healthy Subjects after Single and Multiple Doses of a Novel Formulation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Intrapulmonary Pharmacokinetics and Pharmacodynamics of Itraconazole and 14-Hydroxyitraconazole at Steady State - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Stereospecific Metabolism of Itraconazole by CYP3A4: Dioxolane Ring Scission of Azole Antifungals - PMC [pmc.ncbi.nlm.nih.gov]

© 2025 BenchChem. All rights reserved.

- 11. Contribution of Itraconazole Metabolites to Inhibition of CYP3A4 in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: (2R,4S)-Hydroxy Itraconazole-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673955#2r-4s-hydroxy-itraconazole-d5-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.